

An In-depth Technical Guide to the Chemical and Physical Properties of Tricosane

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Compound of Interest

Compound Name: Tricosane

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Introduction

Tricosane, a saturated hydrocarbon with the chemical formula $C_{23}H_{48}$, is a long-chain alkane that holds significance across various scientific disciplines.^[1] As a component of plant waxes and insect cuticular hydrocarbons, it plays a role in biological systems.^{[1][2]} In the pharmaceutical and materials science sectors, a thorough understanding of its physicochemical properties is paramount for its potential applications. This technical guide provides a comprehensive overview of the core chemical and physical properties of **tricosane**, detailed experimental methodologies for their determination, and a visualization of its role in chemical communication.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **tricosane** are summarized below. These properties are crucial for predicting its behavior in various solvents, its thermal stability, and its potential for interaction with other molecules.

General Properties

Property	Value	Source
Chemical Formula	C ₂₃ H ₄₈	[1][3]
IUPAC Name	Tricosane	[1][3]
Molar Mass	324.63 g/mol	[1]
Appearance	White, waxy solid/flakes	[3]
Odor	Odorless	

Physicochemical Data

A compilation of key physicochemical data for **tricosane** is presented in the following tables, offering a quantitative look at its properties.

Table 1: Thermal Properties

Property	Value (°C)	Value (K)	Source
Melting Point	47-50	320.15 - 323.15	[4]
Boiling Point (at 760 mmHg)	380	653.15	[4]
Flash Point	113	386.15	[4][5]
Autoignition Temperature	524	797.15	[6]

Table 2: Density and Refractive Index

Property	Value	Conditions	Source
Density	0.778 g/cm ³	at 48 °C	[6]
Refractive Index	~1.44		

Table 3: Solubility and Partitioning

Property	Description	Source
Water Solubility	Insoluble	[3]
Organic Solvent Solubility	Soluble in non-polar solvents like hexane and benzene.	[3]
LogP (Octanol-Water Partition Coefficient)	~11.5	

Table 4: Vapor Pressure

Pressure (mmHg)	Temperature (°C)
1	170.0
5	206.3
10	223.0
20	242.0
40	261.3
60	273.8
100	289.8
200	313.5
400	339.8
760	381.0

Experimental Protocols

Accurate determination of the physicochemical properties of **tricosane** relies on standardized experimental procedures. The following sections detail the methodologies for key experiments.

Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **tricosane** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[7\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube or a digital melting point apparatus) containing a high-boiling point liquid like silicone oil.[\[7\]](#)[\[8\]](#)
- **Heating:** The apparatus is heated slowly and steadily, with constant stirring of the oil bath to ensure uniform temperature distribution.[\[7\]](#)
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire solid has melted (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.[\[9\]](#) For pure substances, this range is typically narrow (0.5-1°C).[\[9\]](#)

Determination of Boiling Point (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of molten **tricosane** is placed in a small test tube (fusion tube).[\[10\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[\[11\]](#)
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is heated in a suitable liquid bath (e.g., silicone oil for high-boiling-point substances).[\[11\]](#)

- **Heating and Observation:** The bath is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^[10] The heat source is then removed, and the liquid is allowed to cool.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[11]

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. For a solid like **tricosane**, its density is typically determined in its molten state or by displacement using a liquid in which it is insoluble.

Methodology:

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a small glass flask with a precise volume) is weighed accurately (m_1).
- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer can be calculated from the mass of the water and its known density at that temperature.
- **Mass of Pycnometer with Molten **Tricosane**:** The pycnometer is emptied, dried, and then filled with molten **tricosane** at a specific temperature. It is then weighed (m_3).
- **Calculation:** The density (ρ) of **tricosane** is calculated using the formula: $\rho_{\text{tricosane}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

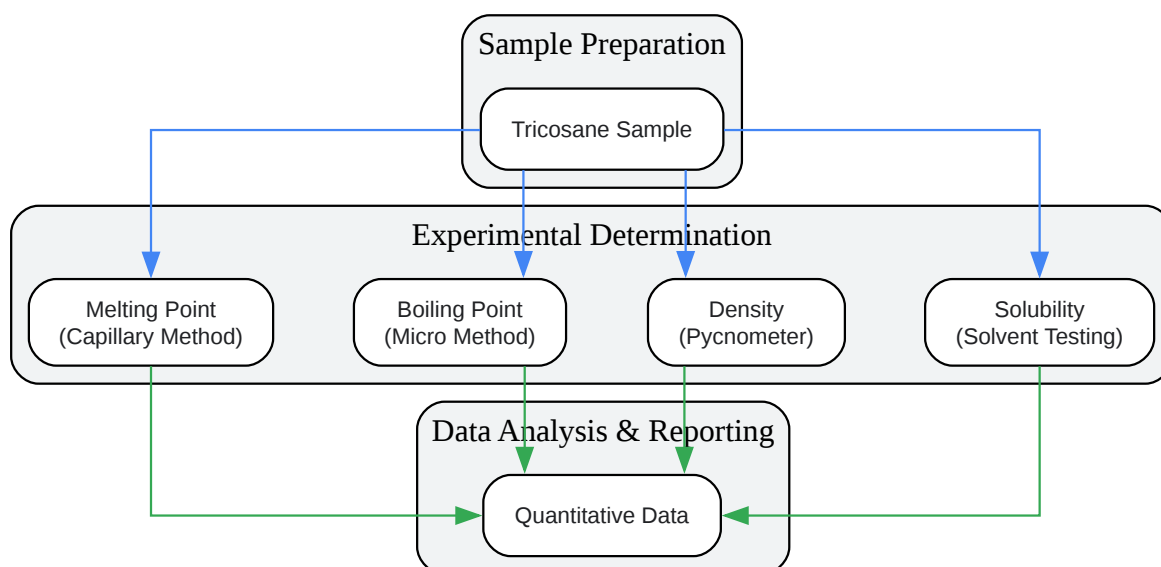
- **Solvent Selection:** A range of polar (e.g., water, ethanol) and non-polar (e.g., hexane, toluene) solvents are selected.^[12]

- Procedure: A small, measured amount of **tricosane** (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL).
- Observation: The mixture is agitated, and observations are made at room temperature and upon gentle heating to determine if the **tricosane** dissolves completely, partially, or not at all. [3] The general principle of "like dissolves like" is a good predictor, with non-polar **tricosane** expected to be soluble in non-polar solvents.[3][13]

Visualizations

Experimental Workflow for Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the key physical properties of **tricosane**.

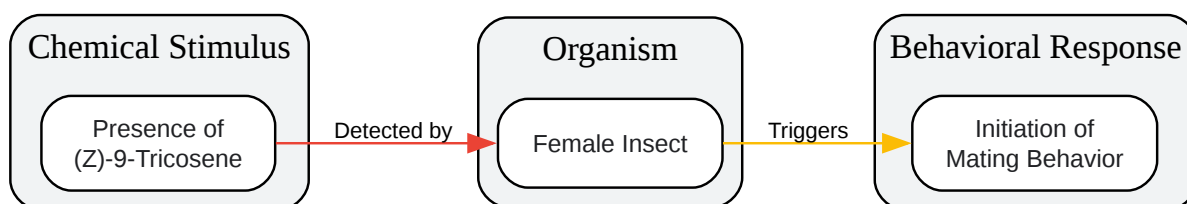


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Caption: Generalized workflow for determining the physical properties of **tricosane**.

Logical Relationship in Chemical Ecology

Tricosane and its derivatives can play a role in the chemical communication of insects, acting as pheromones that trigger specific behaviors. The diagram below illustrates the logical relationship between the presence of a **tricosane**-related pheromone and the resulting mating behavior in an insect species.



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Caption: Logical pathway of a **tricosane**-related pheromone inducing mating behavior.

Conclusion

This technical guide provides a detailed summary of the chemical and physical properties of **tricosane**, along with standardized experimental protocols for their determination. The presented data and methodologies are essential for researchers, scientists, and professionals in drug development and materials science who may work with or encounter this long-chain alkane. The visualizations offer a clear representation of experimental workflows and the role of **tricosane** derivatives in biological systems, further enhancing the understanding of this compound.

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